

Jagged-1 (188-204) Peptide: Application Notes and Protocols for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, solubilization, and use of the **Jagged-1** (188-204) peptide. This peptide fragment corresponds to amino acids 188-204 of the human Jagged-1 (JAG-1) protein and acts as a Notch agonist, making it a valuable tool for studying the Notch signaling pathway.[1][2][3] The Notch pathway is crucial in various biological processes, including cell fate determination, proliferation, and differentiation, and its dysregulation is implicated in numerous diseases, including cancer.[4][5] [6][7]

Peptide Specifications

Property	Value	Reference	
Sequence (3-letter)	H-Cys-Asp-Asp-Tyr-Tyr-Tyr- Gly-Phe-Gly-Cys-Asn-Lys- Phe-Cys-Arg-Pro-Arg-OH	[8][9]	
Sequence (1-letter)	CDDYYYGFGCNKFCRPR	[8][9]	
Molecular Weight	~2107.4 g/mol	[8][9]	
Appearance	Lyophilized white powder	nite powder [8]	
Purity	Typically ≥95% by HPLC	ally ≥95% by HPLC [8][10]	



Solubility of Jagged-1 (188-204)

The solubility of the **Jagged-1 (188-204)** peptide can vary depending on the solvent and the presence of counter-ions (e.g., TFA). It is crucial to select an appropriate solvent for your specific experimental needs. The following table summarizes solubility data from various sources.

Solvent	Recommended Concentration	Notes	Source(s)
Water (distilled or higher quality)	0.5 - 1 mg/mL	Add water directly to the lyophilized powder. Gentle vortexing or brief sonication can aid dissolution.[8] Some studies have prepared stock solutions up to 5 mM in distilled water. [11]	[8][11]
H₂O	50 mg/mL	Ultrasonic treatment may be necessary.	[12]
Dimethyl sulfoxide (DMSO)	Up to 100 mg/mL	Use fresh, high-quality DMSO as moisture can reduce solubility. [2] Some protocols suggest dissolving the peptide in DMSO to make a stock solution (e.g., 50 mM).[8]	[2][8][13]
Phosphate-Buffered Saline (PBS)	Working concentrations	One study dissolved the peptide in PBS at 500 times the final treatment concentration.	[14]



Note: For in vivo studies, specific formulations may be required. For example, a mixture of DMSO, PEG300, Tween80, and ddH₂O has been described for preparing a working solution.[2] Always start with a small amount of the peptide to test solubility in your chosen solvent before dissolving the entire stock.

Experimental Protocols Reconstitution of Lyophilized Peptide

This protocol describes the general steps for reconstituting the lyophilized **Jagged-1 (188-204)** peptide.

Materials:

- Jagged-1 (188-204) lyophilized powder
- · Sterile, high-purity water, DMSO, or other desired solvent
- Sterile, low-protein binding microcentrifuge tubes
- Pipettors and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Before opening, centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.
- Carefully open the vial.
- Add the desired volume of the appropriate solvent (see Table in Section 2) to the vial to achieve the target concentration. For example, to make a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.
- Gently vortex the vial to mix.[8] Avoid vigorous shaking, which can cause peptide degradation.



- If the peptide does not fully dissolve, a brief sonication may be applied to increase solubility.
- Once dissolved, the peptide solution is ready for use or for further dilution into experimental media.

Storage and Handling

Proper storage is critical to maintain the stability and activity of the **Jagged-1 (188-204)** peptide.

- Lyophilized Powder: Upon receipt, store the lyophilized powder at -20°C or lower.[8] Some suppliers recommend storage at -80°C for long-term stability (up to 2 years).[12]
- Reconstituted Peptide:
 - Aliquot the reconstituted peptide solution into several sterile, low-protein binding freezer vials to avoid repeated freeze-thaw cycles.[1][8]
 - Store the aliquots at -20°C or lower.[8] For long-term storage, -80°C is recommended,
 where it can be stable for up to 6 months.[1]
 - When stored at -20°C, the solution is typically stable for about one month.[1]

Signaling Pathways and Experimental Workflow Canonical Notch Signaling Pathway

Jagged-1 is a transmembrane ligand that binds to Notch receptors on adjacent cells.[4][15] This interaction initiates a series of proteolytic cleavages of the Notch receptor, ultimately leading to the release of the Notch intracellular domain (NICD). The NICD then translocates to the nucleus and acts as a transcriptional co-activator, regulating the expression of target genes involved in cell fate decisions.





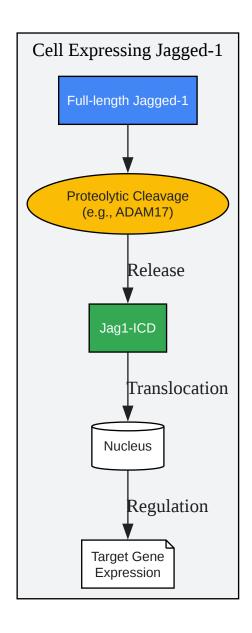
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Caption: Canonical Jagged-1/Notch signaling pathway.

Jagged-1 Reverse Signaling

In addition to canonical signaling, Jagged-1 can also participate in "reverse signaling."[16] This occurs following proteolytic cleavage of Jagged-1, which releases its intracellular domain (Jag1-ICD). The Jag1-ICD can then translocate to the nucleus and regulate gene expression, acting as an oncogene in some contexts.[16]





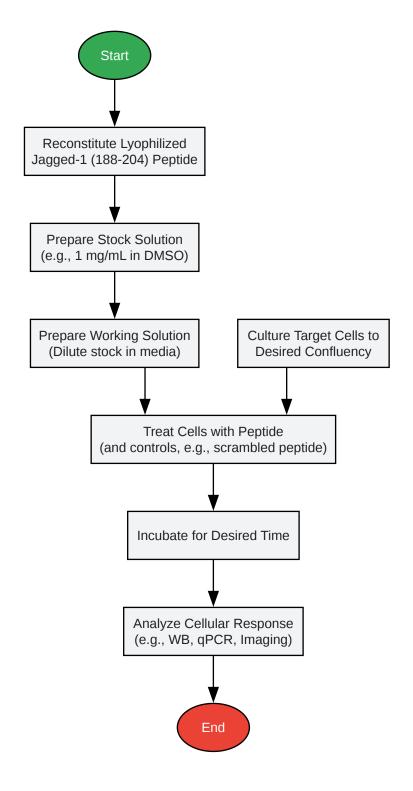
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Caption: Jagged-1 reverse signaling pathway.

Experimental Workflow for Jagged-1 (188-204) Peptide Treatment

This diagram outlines a typical workflow for using the **Jagged-1 (188-204)** peptide in cell culture experiments.





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Caption: Experimental workflow for **Jagged-1** (188-204) peptide treatment.

Applications



The **Jagged-1** (188-204) peptide is a versatile tool for a range of applications in cell biology and drug discovery, including:

- Activation of Notch Signaling: To study the downstream effects of Notch pathway activation in various cell types.[1][8]
- Cancer Research: To investigate the role of Jagged-1/Notch signaling in tumor growth, proliferation, and chemoresistance.[4][5]
- Stem Cell Biology: To explore the role of Notch signaling in stem cell maintenance, differentiation, and regeneration.
- Developmental Biology: To understand the function of Jagged-1 in embryonic development and tissue morphogenesis.[4]
- Drug Discovery: As a tool for screening and validating potential inhibitors or modulators of the Notch pathway.

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